

# Vapor pressure curve for Vertrel XF

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## Compound of Interest

Compound Name: 2H,3H-Decafluoropentane

Cat. No.: B142709

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## An In-Depth Technical Guide to the Vapor Pressure Curve of Vertrel™ XF

For professionals in research, science, and drug development, a thorough understanding of the physicochemical properties of solvents like Vertrel™ XF is paramount for process design, safety, and application. This guide provides a detailed overview of the vapor pressure characteristics of Vertrel™ XF, a proprietary hydrofluorocarbon fluid (2,3-dihydrodecafluoropentane, HFC-43-10mee).[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Vapor Pressure Data

The vapor pressure of Vertrel™ XF has been characterized across a range of temperatures. The following table summarizes the available quantitative data, which has been consolidated and converted to standard units (kPa and °C) for clarity and ease of comparison.

Temperature (°C)	Temperature (°F)	Vapor Pressure (kPa)	Original Reported Value	Source
-20	-4	2.13	0.021 atm	<a href="#">[2]</a> <a href="#">[3]</a>
-10	14	4.76	0.047 atm	<a href="#">[2]</a> <a href="#">[3]</a>
0	32	8.31	0.082 atm	<a href="#">[2]</a> <a href="#">[3]</a>
20	68	24.8	248 hPa	<a href="#">[4]</a>
25	77	31.3	313 hPa	<a href="#">[4]</a>
25	77	31.33	235 mmHg	<a href="#">[5]</a>
50	122	85.4	854 hPa	<a href="#">[4]</a>

Note: All pressure conversions have been rounded to two decimal places.

## Experimental Protocol for Vapor Pressure Determination

While the specific experimental protocols used by the manufacturer are not detailed in the product data sheets, the determination of vapor pressure for a volatile liquid like Vertrel™ XF is typically performed using standardized methods. The ASTM D2879 Standard Test Method for Vapor Pressure-Temperature Relationship and Initial Decomposition Temperature of Liquids by Isoteniscope is a widely accepted procedure for this purpose.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) The OECD Test Guideline 104 also lists the isoteniscope method as a suitable technique.[\[3\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

## Principle of the Isoteniscope Method

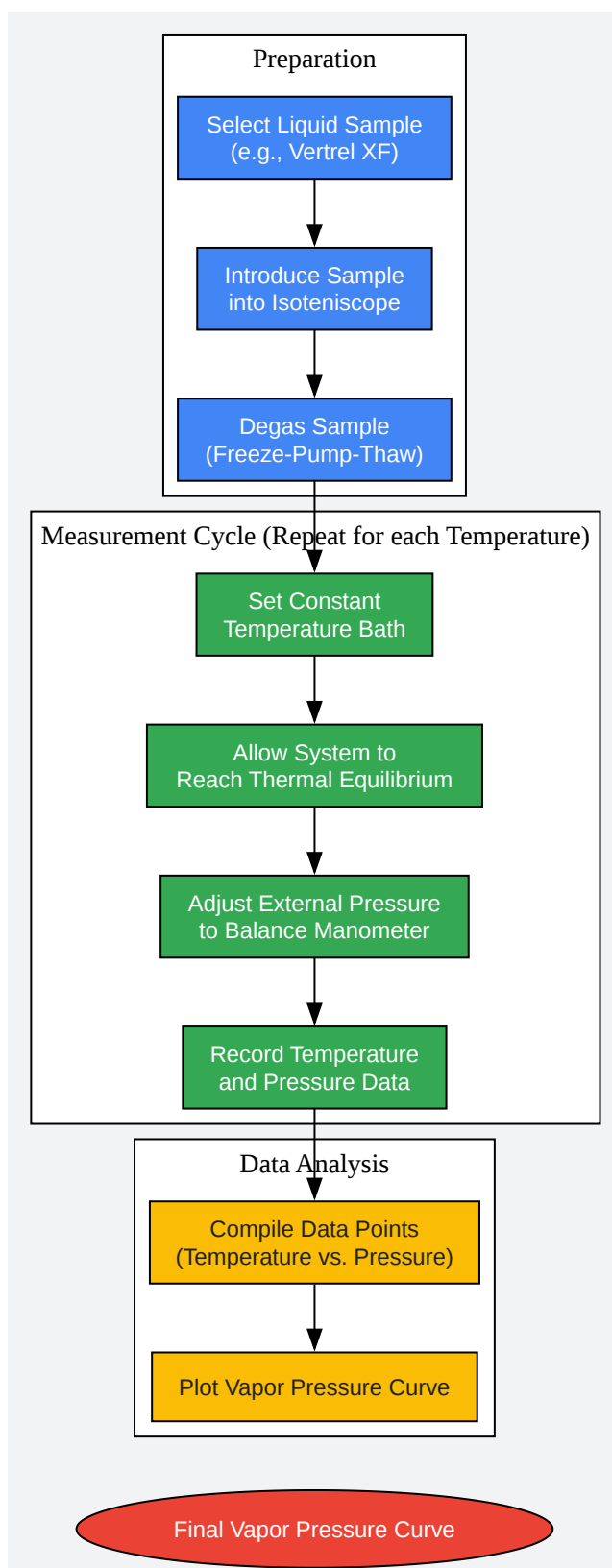
The isoteniscope method measures the vapor pressure of a liquid by determining the pressure required to maintain a balanced level of the sample liquid in a U-tube manometer, where one side is exposed to the vapor of the sample and the other is connected to a pressure-controlled system.[\[2\]](#)[\[6\]](#) This method is suitable for liquids with vapor pressures between 133 Pa and 101.3 kPa.[\[1\]](#)[\[4\]](#)

## Experimental Procedure (Based on ASTM D2879)

- **Sample Preparation:** A small amount of the liquid sample (Vertrel™ XF) is introduced into the isoteniscope bulb.
- **Degassing:** The sample is then degassed to remove any dissolved air or other non-condensable gases, which would interfere with the vapor pressure measurement. This is typically achieved by repeatedly freezing the sample, evacuating the headspace, and then thawing the sample.
- **Temperature Equilibration:** The isoteniscope is placed in a constant-temperature bath set to the desired measurement temperature. The system is allowed to reach thermal equilibrium.
- **Pressure Balancing:** The pressure in the system connected to the external arm of the isoteniscope's U-tube is adjusted until the liquid levels in both arms of the U-tube are equal. This indicates that the external pressure is equal to the vapor pressure of the sample at that temperature.
- **Data Recording:** The temperature of the bath and the corresponding balanced pressure are recorded.
- **Vapor Pressure Curve Generation:** The process is repeated at several different temperatures to generate a series of data points. Plotting these pressure-temperature points yields the vapor pressure curve for the substance.<sup>[6]</sup>

## Logical Workflow for Vapor Pressure Determination

The following diagram illustrates the logical workflow for experimentally determining the vapor pressure curve of a liquid solvent such as Vertrel™ XF.



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